

# Preparing High-Concentration Stock Solutions of CP-809101 in DMSO

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## Compound of Interest

Compound Name: CP-809101

Cat. No.: B1366332

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## Application Notes for Researchers, Scientists, and Drug Development Professionals

### Introduction

**CP-809101** is a potent and selective 5-HT<sub>2C</sub> receptor agonist utilized in neuroscience research to investigate the role of this receptor in various physiological and pathological processes.<sup>[1][2]</sup> Due to its hydrophobic nature, **CP-809101** is sparingly soluble in aqueous solutions, necessitating the use of an organic solvent for the preparation of stock solutions. Dimethyl sulfoxide (DMSO) is a commonly used solvent for this purpose, capable of dissolving **CP-809101** at high concentrations.<sup>[3]</sup> Proper preparation and storage of these stock solutions are critical for ensuring the accuracy and reproducibility of experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **CP-809101** stock solutions in DMSO.

### Key Physicochemical and Solubility Data

A summary of the essential quantitative data for **CP-809101** and its hydrochloride salt is presented in the table below. This information is crucial for accurate calculations and preparation of stock solutions.

Parameter	Value (CP-809101)	Value (CP-809101 hydrochloride)	Source(s)
Molecular Formula	C <sub>15</sub> H <sub>17</sub> ClN <sub>4</sub> O	C <sub>15</sub> H <sub>17</sub> N <sub>4</sub> OCl·HCl	[1][3]
Molecular Weight	304.78 g/mol	341.24 g/mol	[1][3]
Maximum Solubility in DMSO	20 mg/mL	34.12 mg/mL (100 mM)	[3][4]
Appearance	Crystalline solid	Solid	[4][5]
Purity	≥98%	≥99% (HPLC)	[3][4]

### Storage and Stability

For optimal stability, **CP-809101** stock solutions in DMSO should be stored under the following conditions:

Storage Temperature	Shelf Life	Source(s)
-20°C	1 month	[5]
-80°C	6 months	[5]

It is imperative to store the solutions in tightly sealed vials to prevent moisture absorption and degradation.[5] The solid form of **CP-809101** hydrochloride should be desiccated at room temperature for storage.[3]

## Experimental Protocols

### Materials and Equipment

- **CP-809101** (or **CP-809101** hydrochloride) powder
- Anhydrous or molecular sieve-treated DMSO
- Calibrated analytical balance

- Sterile, amber glass or polypropylene vials with screw caps
- Calibrated micropipettes
- Vortex mixer
- Personal protective equipment (PPE): safety glasses, gloves, lab coat

#### Protocol for Preparing a 10 mM Stock Solution of **CP-809101** Hydrochloride in DMSO

This protocol describes the preparation of a 10 mM stock solution, a commonly used concentration for in vitro and in vivo studies. Adjustments can be made based on experimental requirements, not exceeding the maximum solubility.

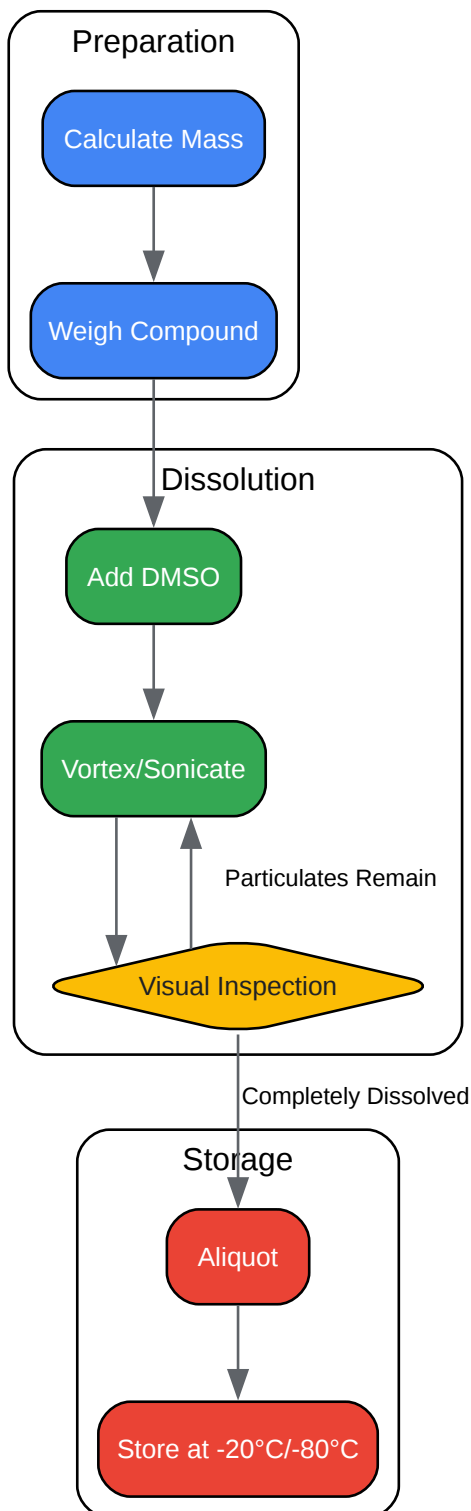
- **Pre-weighing Preparation:** Ensure the analytical balance is calibrated and level. Place a sterile vial on the balance and tare it.
- **Weighing of **CP-809101** Hydrochloride:** Carefully weigh out the desired amount of **CP-809101** hydrochloride powder into the tared vial. For example, to prepare 1 mL of a 10 mM solution, you would need 0.34124 mg of the compound (Molecular Weight = 341.24 g/mol). For larger volumes, scale the mass accordingly (e.g., 3.4124 mg for 10 mL).
- **Solvent Addition:** Using a calibrated micropipette, add the calculated volume of DMSO to the vial containing the powder. For the example above, add 1 mL of DMSO.
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary, but avoid excessive heat. Visually inspect the solution to ensure no particulate matter remains.
- **Aliquoting and Storage:** For ease of use and to minimize freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile vials. Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).<sup>[5]</sup>
- **Labeling:** Clearly label each aliquot with the compound name, concentration, solvent, preparation date, and your initials.

### Safety Precautions

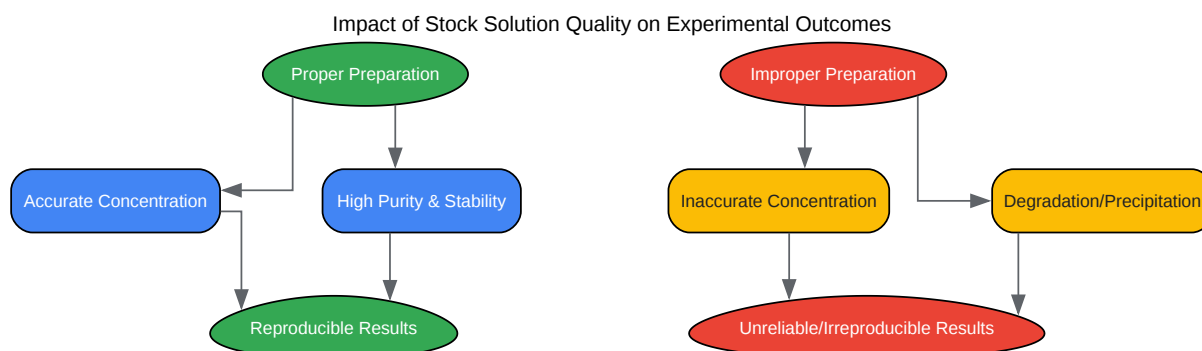
- Always handle **CP-809101** and DMSO in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate PPE, including gloves, safety glasses, and a lab coat, to prevent skin and eye contact.
- DMSO is known to facilitate the absorption of other chemicals through the skin. Exercise extreme caution when handling DMSO solutions containing dissolved compounds.
- Consult the Safety Data Sheet (SDS) for both **CP-809101** and DMSO before starting any work.

## Visualizations

## Workflow for Preparing CP-809101 Stock Solution

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Caption: Workflow for the preparation of **CP-809101** stock solution in DMSO.



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Caption: Logical diagram of stock solution quality's impact on results.

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## References

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